

# An In-depth Technical Guide to the Safety of 2-(Diphenylphosphino)benzoic Acid

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## Compound of Interest

Compound Name: 2-(Diphenylphosphino)benzoic acid

Cat. No.: B100216

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This technical guide provides a comprehensive overview of the safety information for **2-(Diphenylphosphino)benzoic acid** (CAS No. 17261-28-8), a compound commonly utilized as a ligand in various cross-coupling reactions. The following sections detail the hazardous properties, toxicological data, handling procedures, and emergency protocols associated with this chemical, presented in a format designed for easy reference and implementation in a laboratory setting.

## Hazard Identification and Classification

**2-(Diphenylphosphino)benzoic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health hazards are related to acute toxicity, skin and eye irritation, and potential for respiratory irritation.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1][2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2][4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][3][4]
Hazardous to the Aquatic Environment, Long-term	Chronic 2	H411: Toxic to aquatic life with long lasting effects.

Signal Word: Warning[2][3]

Hazard Pictograms:

- GHS07: Exclamation Mark
- GHS09: Environment

## Toxicological Data

The toxicological profile of **2-(Diphenylphosphino)benzoic acid** has been determined through various studies. The following table summarizes the available quantitative data on its acute toxicity.

Table 2: Acute Toxicity Data

Route of Exposure	Species	Test	Value	Reference
Oral	Rat (male/female)	LD50	850 mg/kg bw	[1]
Inhalation	Rat (male/female)	LC50	3 mg/L air (nominal)	[1]
Dermal	Rabbit (male/female)	LD50	2000 mg/kg bw	[1]
Aquatic Toxicity	Daphnia magna	EC50 (48 h)	3.7 mg/L	[1]

## Experimental Protocols

The toxicological data presented are typically generated following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific experimental reports for this compound are not publicly available, the methodologies outlined in the relevant OECD guidelines provide a detailed framework for how these tests are conducted.

### OECD Guideline 401: Acute Oral Toxicity

This guideline outlines the procedure for determining the median lethal dose (LD50) of a substance when administered orally.

- Principle: A single dose of the test substance is administered to a group of experimental animals (typically rats) by gavage.[5]
- Methodology:
  - Animal Selection: Healthy, young adult rodents of a single sex (females are often preferred and should be nulliparous and non-pregnant) are used. At least 5 animals are used per dose level.[1]
  - Housing and Feeding: Animals are housed in a controlled environment with a temperature of 22°C (± 3°) and relative humidity of 30-70%.[1] Standard laboratory diet and drinking

water are provided ad libitum.

- Dose Administration: The test substance is administered in a single dose via a stomach tube or suitable intubation cannula. The volume of liquid administered should not exceed a certain limit depending on the size of the test animal.
- Observation Period: Animals are observed for mortality, clinical signs (such as tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma), and changes in body weight for at least 14 days.[\[1\]](#)
- Pathology: A gross necropsy is performed on all animals at the end of the observation period or at the time of death.[\[1\]](#)
- Data Analysis: The LD50 is calculated using a recognized statistical method.

## OECD Guideline 403: Acute Inhalation Toxicity

This guideline details the methodology for assessing the toxicity of a substance upon inhalation.

- Principle: Animals are exposed to the test substance, dispersed as a gas, vapor, or aerosol, in a specially designed inhalation chamber for a defined period.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Methodology:
  - Animal Selection: Typically, young adult rats are used.[\[6\]](#)[\[7\]](#)
  - Exposure System: A dynamic airflow inhalation exposure system is used to maintain a constant and uniform concentration of the test substance in the breathing zone of the animals.[\[6\]](#)
  - Exposure Conditions: The standard exposure duration is 4 hours.[\[6\]](#)[\[7\]](#) At least three concentrations are typically tested.
  - Observation Period: Following exposure, the animals are observed for at least 14 days for signs of toxicity and mortality.[\[4\]](#)[\[6\]](#)[\[7\]](#) Body weights are recorded regularly.
  - Pathology: All animals undergo a gross necropsy at the end of the study.

- Data Analysis: The LC50 (median lethal concentration) is determined.

## OECD Guideline 402: Acute Dermal Toxicity

This guideline describes the procedure for evaluating the toxicity of a substance applied to the skin.

- Principle: The test substance is applied to a shaved area of the skin of the test animals (often rabbits or rats) for a 24-hour period.[\[8\]](#)
- Methodology:
  - Animal Selection: Healthy young adult animals with intact skin are used.[\[2\]](#)[\[9\]](#)
  - Preparation of Animal: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
  - Application of Test Substance: The test substance is applied uniformly over an area which is approximately 10% of the total body surface area. The treated area is covered with a porous gauze dressing.[\[8\]](#)
  - Observation Period: Animals are observed for signs of toxicity and skin reactions for at least 14 days. Body weight is monitored weekly.[\[8\]](#)
  - Pathology: A gross necropsy is performed on all animals at the end of the observation period.
  - Data Analysis: The dermal LD50 is calculated.

## OECD Guideline 406: Skin Sensitization

This guideline provides methods to assess the potential of a substance to cause skin sensitization. The Guinea Pig Maximisation Test (GPMT) and the Buehler Test are two commonly used methods.[\[3\]](#)[\[10\]](#)

- Principle: The test involves an initial induction phase to sensitize the animals to the test substance, followed by a challenge phase to elicit an allergic response.[\[11\]](#)

- Methodology (GPMT as an example):
  - Animal Selection: Young adult guinea pigs are used.[3]
  - Induction Phase: This involves both intradermal injections of the test substance (with and without adjuvant) and a topical application to the same area.[3]
  - Rest Period: A rest period of 10 to 14 days follows the induction phase to allow for the development of an immune response.[11]
  - Challenge Phase: A topical application of the test substance is made to a fresh, untreated area of the skin.
  - Observation: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.[3]
  - Evaluation: The incidence and severity of the skin reactions in the test group are compared to a non-sensitized control group.

## Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Handle in a well-ventilated place.[1] Avoid formation of dust and aerosols.[1] Avoid contact with skin and eyes.[1][2] Use non-sparking tools. [1] Do not eat, drink, or smoke when using this product.[2]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.[1] Store apart from foodstuff containers or incompatible materials. [1]

## Exposure Controls and Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[1]</a>
Skin Protection	Wear impervious clothing. Handle with gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. <a href="#">[1]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter type N95 (US) or type P2 (EN 143). <a href="#">[3]</a>

## First-Aid Measures

Table 5: First-Aid Procedures

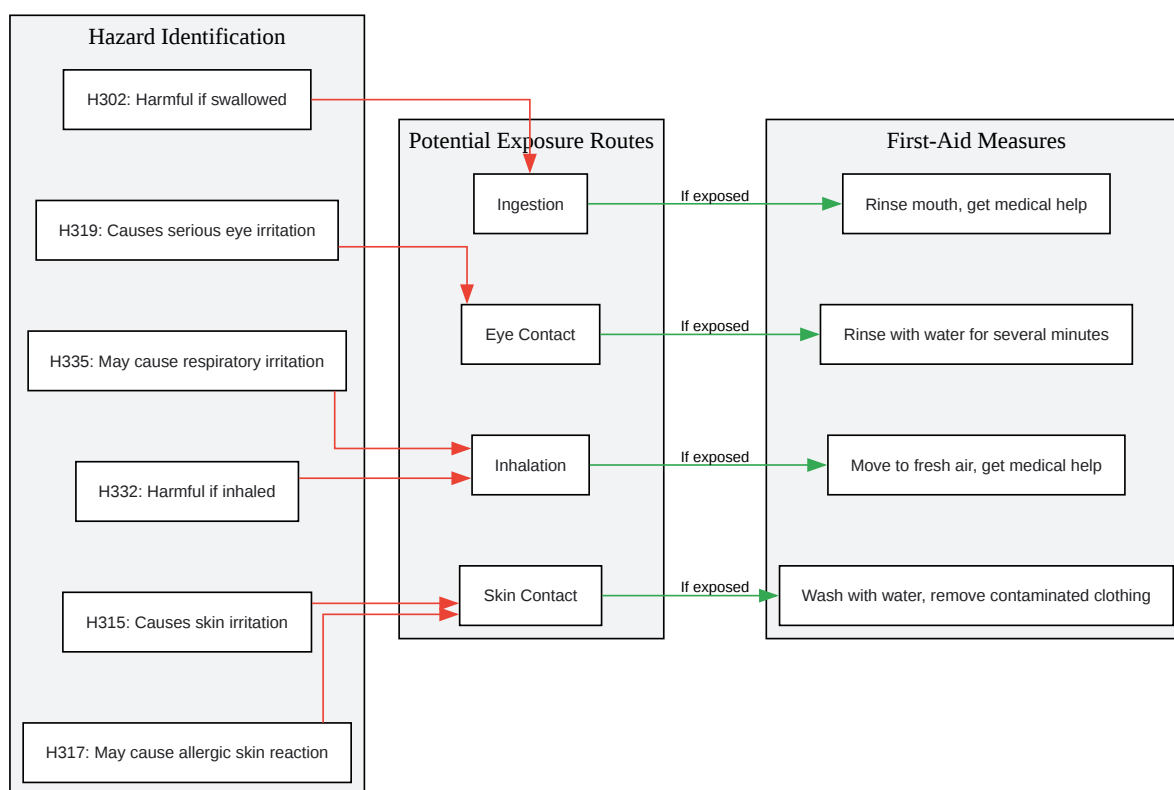
Exposure Route	First-Aid Measure
Inhalation	Remove person to fresh air and keep comfortable for breathing.[2] If breathing is difficult, give oxygen.[6][7] Get medical attention if you feel unwell.[6]
Skin Contact	Wash with plenty of water.[1] If skin irritation or rash occurs, get medical help.[1] Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[6]
Ingestion	Rinse mouth.[1] Get medical help.[1] Do NOT induce vomiting.

## Fire-Fighting and Spill-Response Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards from Combustion: May emit carbon oxides and phosphorus oxides.[6]
- Spill Response:
  - Evacuate personnel to safe areas.
  - Wear personal protective equipment.
  - Avoid dust formation.[1]
  - Sweep up and shovel into suitable containers for disposal.[7]
  - Do not let the chemical enter drains.[7]

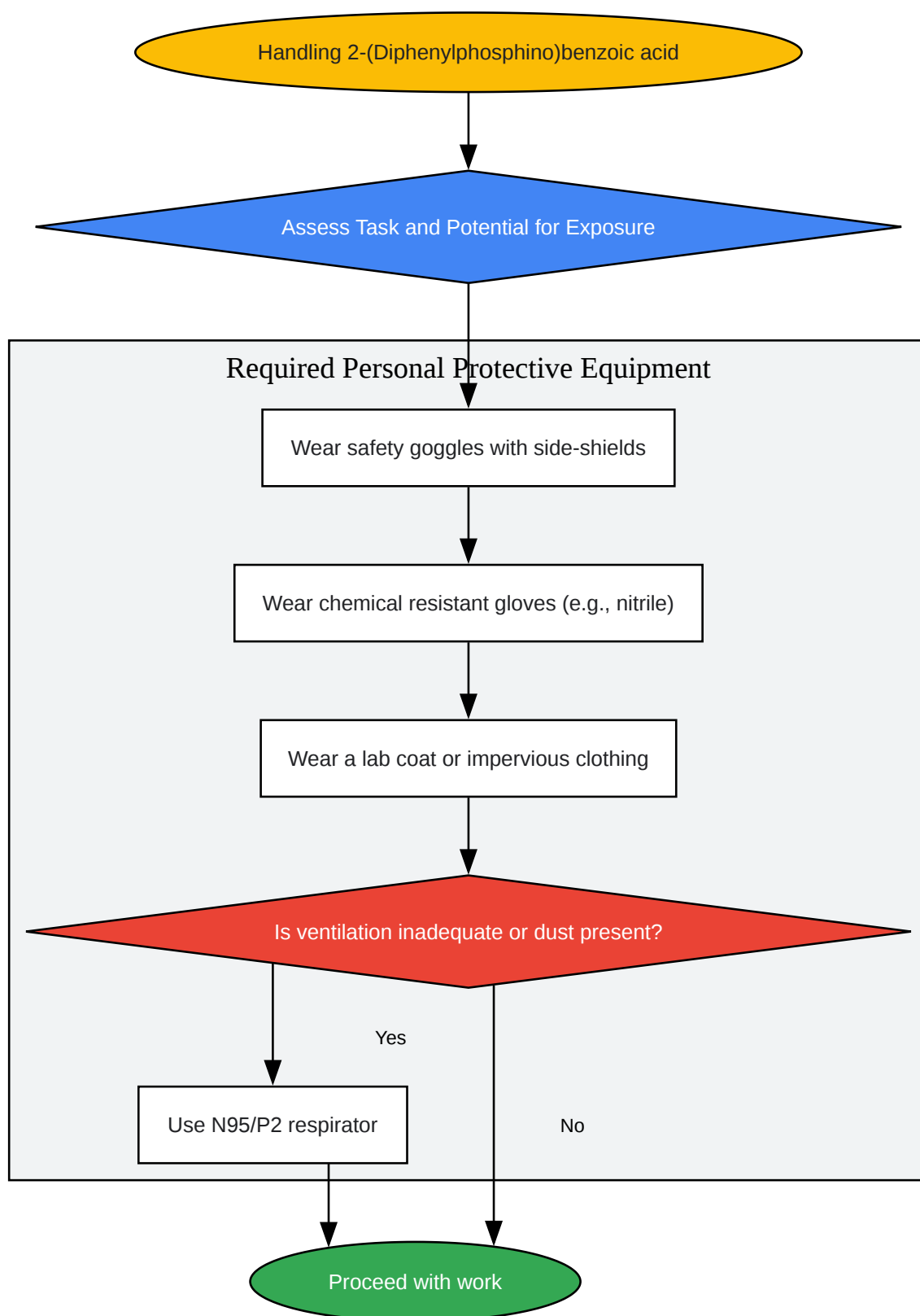
## Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key safety workflows and the logical relationships between hazard identification and response.



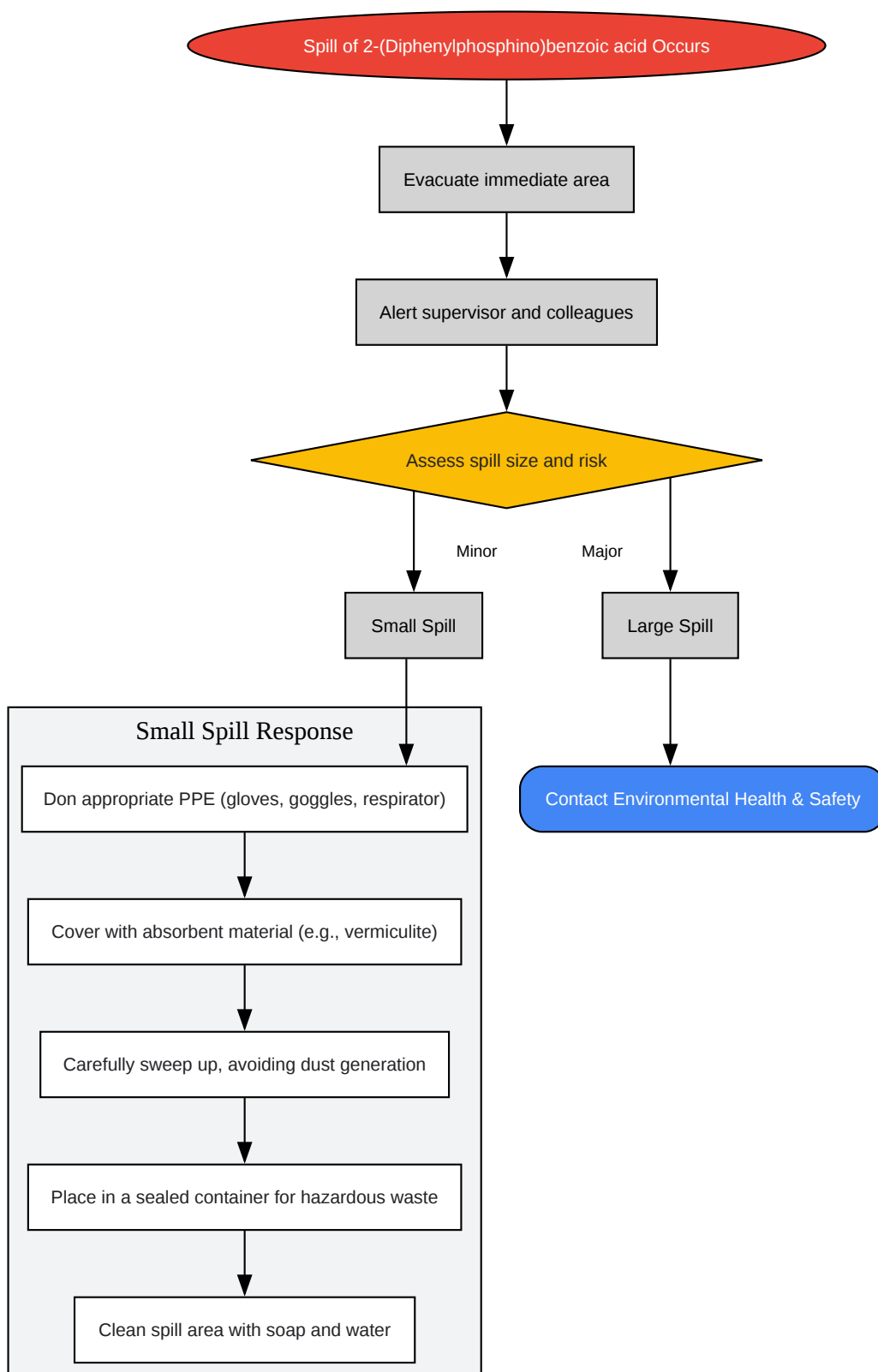
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Caption: Relationship between GHS hazards, exposure routes, and first-aid.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).



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Caption: Step-by-step procedure for responding to a chemical spill.

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Table 6: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>15</sub> O <sub>2</sub> P[11][12]
Molecular Weight	306.30 g/mol [3][11][12]
Appearance	White to yellow solid/powder[11]
Melting Point	174-181 °C[3][11]
Boiling Point	451 °C at 760 mmHg[11]
Flash Point	226.5 °C[11]
Solubility	Slightly soluble in Chloroform, DMSO, Methanol[11]
log Pow	2.9

## Conclusion

**2-(Diphenylphosphino)benzoic acid** is a valuable reagent in synthetic chemistry, but it presents several health hazards that necessitate careful handling and adherence to safety protocols. Researchers and laboratory personnel must be fully aware of its acute toxicity, irritant properties, and the potential for skin sensitization. By implementing the control measures, personal protective equipment, and emergency procedures outlined in this guide, the risks associated with the use of this compound can be effectively managed, ensuring a safe research environment.

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